

Personal protective equipment for handling RS100329 hydrochloride

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Compound of Interest

Compound Name: RS100329 hydrochloride

Cat. No.: B1662274

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Essential Safety and Handling Guide for RS100329 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **RS100329 hydrochloride** (CAS: 1215654-26-4). Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Product Information and Physical Properties

RS100329 hydrochloride is a potent and selective $\alpha 1A$ -adrenoceptor antagonist. It is supplied as a white solid and is soluble in water.

Property	Value	Source
CAS Number	1215654-26-4	[1][2]
Molecular Formula	C ₂₀ H ₂₅ F ₃ N ₄ O ₃ ·HCl	[2]
Molecular Weight	462.89 g/mol	[2]
Appearance	White Solid	
Solubility	Soluble to 100 mM in water	[2]
Storage Conditions	Store at room temperature for short term. For long-term storage, keep at -20°C in a dry and dark place.	

Personal Protective Equipment (PPE)

Due to the biologically active nature of **RS100329 hydrochloride**, a comprehensive approach to personal protection is mandatory. The following PPE must be worn at all times when handling this compound.

PPE Category	Required Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn to prevent eye contact with dust or solutions.
Hand Protection	Nitrile gloves	Inspect gloves for tears or holes before use. Change gloves frequently and immediately if contaminated.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area. If handling large quantities or if dust is generated, a NIOSH-approved respirator may be necessary.	A chemical fume hood is the preferred engineering control.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling and use of **RS100329 hydrochloride** from receipt to disposal.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Verify:** Confirm that the product name and CAS number on the label match the order.
- **Store:** Transfer the compound to the appropriate storage location as specified in the table above. Ensure the container is tightly sealed.

Preparation of Stock Solutions

- **Work Area:** All weighing and solution preparation should be conducted in a chemical fume hood to minimize inhalation exposure.

- Weighing: Carefully weigh the desired amount of the solid compound. Avoid generating dust.
- Dissolving: Add the solvent (e.g., water) to the solid. Gently agitate until fully dissolved.
- Labeling: Clearly label the solution container with the compound name, concentration, solvent, and date of preparation.

Experimental Use

- Controlled Area: Conduct all experiments involving **RS100329 hydrochloride** in a designated and clearly marked area.
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.
- Post-Experiment: Decontaminate all work surfaces and equipment after use.

Emergency Procedures

Immediate and appropriate action is crucial in the event of accidental exposure or a spill.

Emergency Situation	First Aid and Spill Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.
Small Spill	Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable decontaminating agent.
Large Spill	Evacuate the area. Restrict access. Wear appropriate PPE, including respiratory protection. Follow institutional procedures for large chemical spills.

Disposal Plan

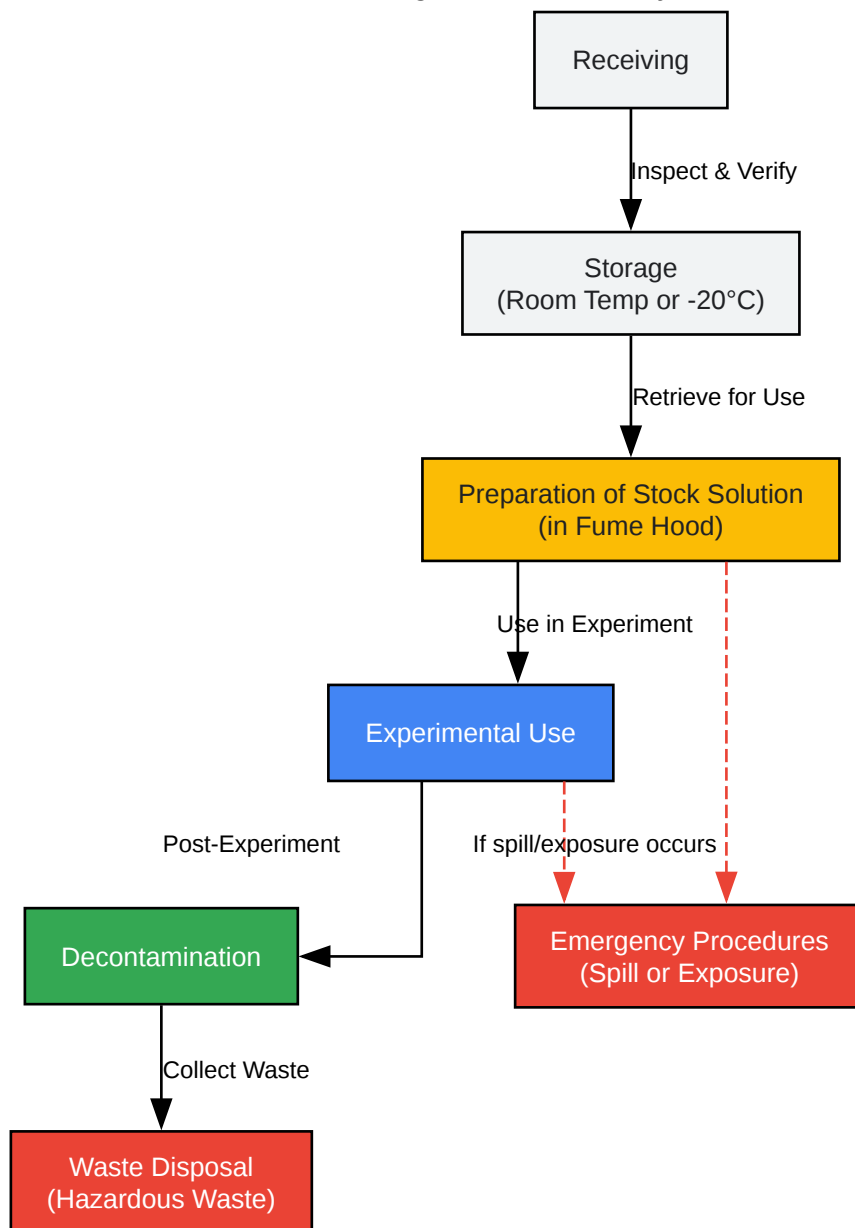
All waste containing **RS100329 hydrochloride** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, state, and federal regulations.

- Waste Collection:
 - Solid Waste: Collect unused solid compound and any contaminated disposable materials (e.g., weigh boats, paper towels) in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Collect all solutions containing **RS100329 hydrochloride** in a labeled, sealed, and appropriate hazardous liquid waste container. Do not mix with incompatible waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**RS100329 hydrochloride**," and the primary hazards.
- Storage Pending Disposal: Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and proper disposal of the hazardous waste. Do not pour any solutions down the drain.

Workflow for Handling RS100329 Hydrochloride

Workflow for Safe Handling of RS100329 Hydrochloride



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Caption: Workflow for the safe handling of **RS100329 hydrochloride**.

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References

- 1. apexbt.com [apexbt.com]
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